

Application Note: N-(3-methylphenyl)-3,5-dinitrobenzamide for Advanced Material Architectures

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Compound of Interest

Compound Name: *N*-(3-methylphenyl)-3,5-dinitrobenzamide
CAS No.: 36293-08-0
Cat. No.: B386303

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Executive Summary

This guide details the synthesis, characterization, and application of **N-(3-methylphenyl)-3,5-dinitrobenzamide** (hereafter referred to as DNB-m-Tol). Belonging to the class of donor-acceptor benzanilides, this molecule exhibits significant potential in Non-Linear Optics (NLO) and Crystal Engineering. Its structural "push-pull" electronic character—generated by the electron-withdrawing nitro groups and the electron-donating methyl-substituted aromatic ring—makes it a prime candidate for Second Harmonic Generation (SHG) materials. Furthermore, its robust amide hydrogen-bonding motifs render it an excellent "supramolecular glue" for pharmaceutical co-crystallization studies.

Part 1: Molecular Architecture & Material Potential The "Push-Pull" Mechanism (NLO Applications)

DNB-m-Tol functions as a non-centrosymmetric chromophore. The material science utility stems from its electronic polarization:

- **Acceptor Moiety:** The 3,5-dinitrobenzoyl ring acts as a strong electron withdrawer (-acceptor).
- **Donor Moiety:** The m-toluidine ring acts as a weak electron donor (-donor), stabilized by the amide bridge.
- **Result:** Under high-intensity light (laser), this polarization facilitates charge transfer, resulting in non-linear optical responses (SHG) often superior to urea standards.

Supramolecular Synthons (Crystal Engineering)

For drug development professionals, DNB-m-Tol serves as a model co-former. It reliably forms R

(8) hydrogen-bonded dimers or C(4) chains via N-H...O interactions. This predictability is critical when designing co-crystals to improve the solubility or bioavailability of Active Pharmaceutical Ingredients (APIs).

Part 2: Synthesis Protocol (High-Purity Grade)

Objective: Synthesize >99% pure DNB-m-Tol for optical characterization. Reaction Type: Schotten-Baumann Nucleophilic Substitution.

Reagents & Equipment

- **Precursor A:** 3,5-Dinitrobenzoyl chloride (CAS: 99-33-2) - Moisture Sensitive.
- **Precursor B:** m-Toluidine (3-Methylaniline) (CAS: 108-44-1).
- **Solvent:** Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF).
- **Base:** Triethylamine (Et N) or Pyridine (to scavenge HCl).

- Equipment: 3-neck round bottom flask, N

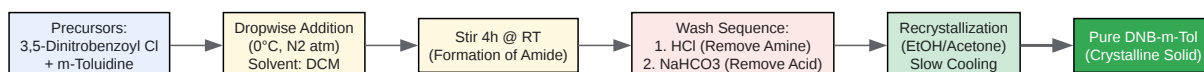
atmosphere line, dropping funnel.

Step-by-Step Procedure

- Preparation (Inert Atmosphere):
 - Purge a 250 mL 3-neck flask with Nitrogen.
 - Dissolve 3.21 g (30 mmol) of m-toluidine and 4.2 mL (30 mmol) of Triethylamine in 50 mL anhydrous DCM. Cool to 0°C in an ice bath.
- Acylation (Critical Step):
 - Dissolve 6.92 g (30 mmol) of 3,5-dinitrobenzoyl chloride in 30 mL DCM.
 - Action: Add the acid chloride solution dropwise to the amine solution over 30 minutes.
 - Causality: Rapid addition causes localized overheating, leading to di-acylated byproducts or colored impurities that ruin NLO transparency.
- Reaction & Workup:
 - Allow the mixture to warm to Room Temperature (RT) and stir for 4 hours.
 - Wash 1: 1M HCl (2 x 50 mL) – Removes unreacted amine.
 - Wash 2: Sat. NaHCO
(2 x 50 mL) – Removes unreacted acid/hydrolysis products.
 - Wash 3: Brine (1 x 50 mL).
 - Dry organic layer over MgSO
and evaporate solvent.[\[1\]](#)
- Recrystallization (Optical Quality):

- Crude solid is likely yellow/orange.
- Recrystallize from Ethanol/Acetone (1:1).
- Slow Cooling: Cool from boiling to RT over 6 hours to minimize crystal defects (scattering centers).

Synthesis Workflow Diagram



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Figure 1: Synthetic pathway ensuring removal of ionic impurities and defect-free crystal growth.

Part 3: Characterization & Validation Protocols

Data Summary Table

Property	Expected Value/Range	Method of Verification
Appearance	Pale yellow needles/prisms	Visual Inspection
Melting Point	178°C – 185°C	DSC (5°C/min)
UV Cut-off	~350–400 nm	UV-Vis Spectroscopy (Methanol)
SHG Efficiency	5x – 20x Urea (Typical for class)	Kurtz-Perry Powder Method
Crystal System	Monoclinic or Orthorhombic	Single Crystal XRD

Key Characterization Workflows

A. Single Crystal X-Ray Diffraction (SC-XRD)[1][2]

- Purpose: To confirm the non-centrosymmetric packing required for NLO activity.
- Protocol:

- Grow crystals via slow evaporation of Acetone at 4°C.
- Select a crystal approx 0.3 x 0.2 x 0.1 mm.[3]
- Collect data at 293K (RT) and 100K (Low Temp) to assess thermal expansion coefficients.
- Check: Look for Space Groups like

,

, or

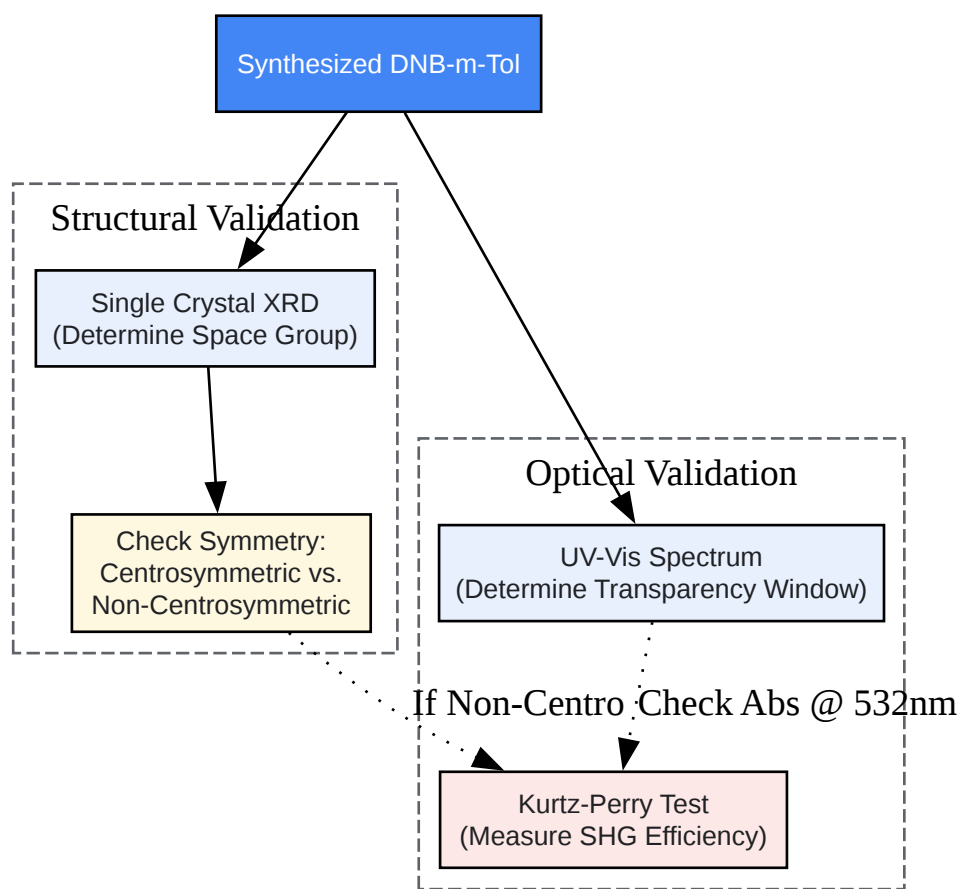
(Non-centrosymmetric). If

is found, the material is centrosymmetric and SHG inactive (though still useful for co-crystals).

B. Kurtz-Perry Powder SHG Test

- Purpose: Rapid screening of optical non-linearity.
- Protocol:
 - Grind sample to graded particle sizes (e.g., 20-40 m, 40-60 m).
 - Pack into a capillary tube.
 - Irradiate with Nd:YAG laser (1064 nm).
 - Measure 532 nm (green light) emission via photomultiplier tube.
 - Reference: Compare signal intensity against a microcrystalline Urea standard.

Material Logic Diagram



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Figure 2: Decision tree for validating material suitability for optical applications.

Part 4: Application Notes for Drug Development

While primarily a material science candidate, DNB-m-Tol is a potent Co-crystal Former for pharmaceutical research.

Mechanism: The amide group (

) acts as a donor-acceptor site. The nitro groups (

) are weak acceptors but can interact with electron-rich aromatic APIs.

Protocol for Co-Crystal Screening:

- Liquid-Assisted Grinding (LAG): Mix DNB-m-Tol with target API (1:1 molar ratio). Add 2 drops of Methanol. Grind for 20 mins.
- Analysis: Perform Powder XRD (PXRD).
- Success Criteria: Appearance of new diffraction peaks not present in either individual component indicates a new supramolecular phase (Co-crystal).

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